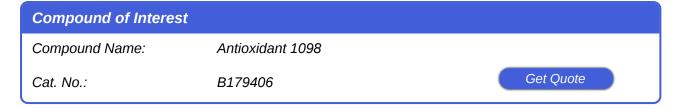


Application Notes and Protocols for Polymer Composites Formulated with Antioxidant 1098

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the formulation and evaluation of polymer composites incorporating **Antioxidant 1098**. This document details the physical and chemical properties of **Antioxidant 1098**, its mechanism of action, formulation guidelines, and detailed experimental protocols for performance evaluation.

Introduction to Antioxidant 1098

Antioxidant 1098, chemically known as N,N'-hexane-1,6-diylbis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide], is a high-performance, sterically hindered phenolic antioxidant. [1] It is particularly effective in stabilizing a wide range of organic polymers against thermo-oxidative degradation.[2] Its high molecular weight and polar amide groups contribute to its low volatility, excellent compatibility with polar polymers like polyamides, and high resistance to extraction.[1][3]

Key Attributes of **Antioxidant 1098**:

- Non-discoloring: Maintains the original color of the polymer substrate.[4]
- Low Volatility: Ensures retention during high-temperature processing.[5][6]
- Excellent Extraction Resistance: Provides long-term protection in contact with solvents and fuels.[1]



- High Thermal Stability: With a decomposition temperature above 280°C, it withstands typical polymer processing conditions.
- Superior Compatibility: Shows excellent compatibility with polyamides (PA6, PA66, PA12), polyesters, polyurethanes, and other engineering plastics.[5][6]

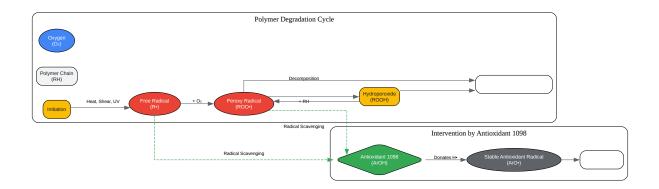
Chemical and Physical Properties

Property	Value
Chemical Name	N,N'-hexane-1,6-diylbis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide]
CAS Number	23128-74-7
Molecular Formula	C40H64N2O4
Molecular Weight	636.96 g/mol [7]
Appearance	White to off-white powder or granules
Melting Point	156-162 °C

Mechanism of Action

Antioxidant 1098 functions as a primary, chain-breaking antioxidant. During polymer processing and end-use, exposure to heat, oxygen, and shear stress generates highly reactive free radicals. These radicals initiate a chain reaction that leads to polymer chain scission, cross-linking, and ultimately, the degradation of material properties. Antioxidant 1098 interrupts this cycle by donating a hydrogen atom from its hindered phenolic groups to the free radicals, thereby neutralizing them and preventing further degradation.[1]





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Caption: Mechanism of polymer degradation and intervention by Antioxidant 1098.

Formulation Guidelines and Performance Data

Antioxidant 1098 is typically incorporated into polymer matrices at concentrations ranging from 0.05% to 1.0% by weight, depending on the polymer type, processing conditions, and the desired level of long-term stability.[8]

Performance in Polyamide (PA) Composites

Antioxidant 1098 is highly effective in polyamides, significantly improving their long-term thermal stability and resistance to discoloration.

Table 1: Thermal Aging of Polyamide 6 (PA6) with Antioxidant 1098



Property	Test Conditions	Unstabilized PA6	PA6 + 0.5% Antioxidant 1098
Tensile Strength Retention	2000 hours @ 150°C	44%	Significantly Improved (Specific data not available)
Tensile Strength (MPa)	Initial	75	75
After 2000 hours @ 150°C	33	42	

Table 2: Performance in Polyamide 66 (PA66) Automotive Components

Property	Test Conditions	PA66 + 0.5% Conventional Antioxidant	PA66 + 0.5% Antioxidant 1098
Tensile Elongation Retention	Under-the-hood, >150°C	Baseline	30% Increase[9]
Yellowing	Under-the-hood, >150°C	Baseline	40% Reduction[9]
Surface Cracking	1500 hours accelerated weathering	Baseline	60% Reduction

Extraction Resistance

The high molecular weight and polar nature of **Antioxidant 1098** make it highly resistant to extraction by solvents and fuels.

Table 3: Extraction Resistance in Polyamide 12 (PA12)

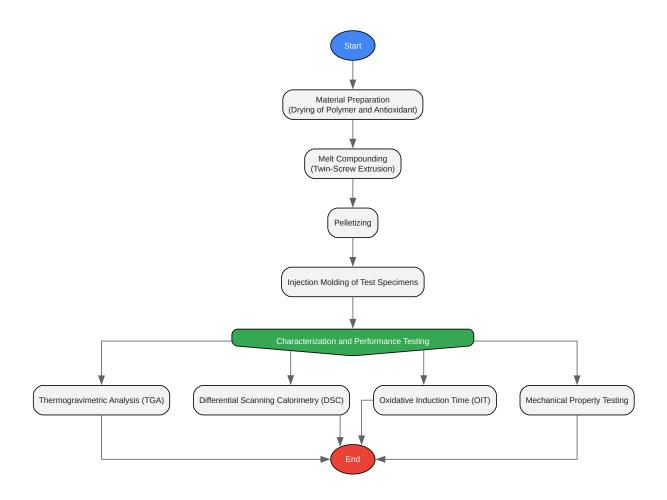


Antioxidant	Test Conditions	% Extracted
Antioxidant 1098	Soaked in diesel fuel for 72 hours	12%[1]
Irganox 1076	Soaked in diesel fuel for 72 hours	35%[1]

Experimental Protocols

This section provides detailed protocols for the formulation and testing of polymer composites containing **Antioxidant 1098**.





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Caption: Experimental workflow for formulating and testing polymer composites.



Protocol for Melt Compounding of Polyamide 66 (PA66) with Antioxidant 1098

Objective: To prepare a homogeneous blend of PA66 and **Antioxidant 1098** for subsequent performance testing.

Materials and Equipment:

- Polyamide 66 (PA66) pellets
- Antioxidant 1098 powder
- Co-rotating twin-screw extruder
- · Gravimetric feeders
- Water bath for strand cooling
- Pelletizer
- Vacuum oven

Procedure:

- Drying: Dry the PA66 pellets in a vacuum oven at 80-100°C for at least 4 hours to reduce moisture content to below 0.2%. Dry the **Antioxidant 1098** powder at 60°C for 2 hours.
- Feeder Calibration: Calibrate the gravimetric feeders for both the PA66 and Antioxidant
 1098 to ensure accurate dosing.
- Extruder Setup: Set the temperature profile of the twin-screw extruder. A typical profile for PA66 is:

Feed zone: 240-260°C

Compression zone: 260-280°C

Metering zone: 280-290°C



o Die: 285°C

- Compounding:
 - Set the screw speed to 300-500 RPM.[10]
 - Feed the PA66 pellets through the main hopper.
 - Feed the Antioxidant 1098 powder through a side feeder into the molten polymer to ensure good dispersion.
- · Strand Cooling and Pelletizing:
 - Extrude the molten polymer blend as a strand into a water bath for cooling.
 - Feed the cooled strand into a pelletizer to produce composite pellets.
- Drying of Pellets: Dry the resulting pellets in a vacuum oven at 80-100°C for 4 hours before injection molding.

Protocol for Thermal Stability Analysis

Objective: To determine the thermal stability and decomposition temperature of the polymer composite. This protocol is based on ASTM D3850.[6]

Equipment: Thermogravimetric Analyzer (TGA)

Procedure:

- Place a 5-10 mg sample of the polymer composite into a TGA sample pan.
- Heat the sample from ambient temperature to 600°C at a heating rate of 10°C/min under a nitrogen atmosphere.
- Record the weight loss as a function of temperature.
- The onset of decomposition is determined as the temperature at which significant weight loss begins.



Objective: To determine the melting temperature (Tm) and glass transition temperature (Tg) of the polymer composite. This protocol is based on ASTM D3418.[1][5][7][9][11]

Equipment: Differential Scanning Calorimeter (DSC)

Procedure:

- Place a 5-10 mg sample of the polymer composite into a DSC sample pan.
- Heat the sample from ambient temperature to a temperature above its melting point (e.g., 300°C for PA66) at a heating rate of 10°C/min under a nitrogen atmosphere.
- Cool the sample back to ambient temperature at a controlled rate (e.g., 10°C/min).
- Reheat the sample to above its melting point at 10°C/min.
- The melting temperature (Tm) is determined from the peak of the endothermic melting transition in the second heating scan. The glass transition temperature (Tg) is observed as a step change in the baseline.

Objective: To assess the resistance of the polymer composite to oxidation at an elevated temperature. This protocol is based on ASTM D3895.[2][3][4][8][12]

Equipment: Differential Scanning Calorimeter (DSC)

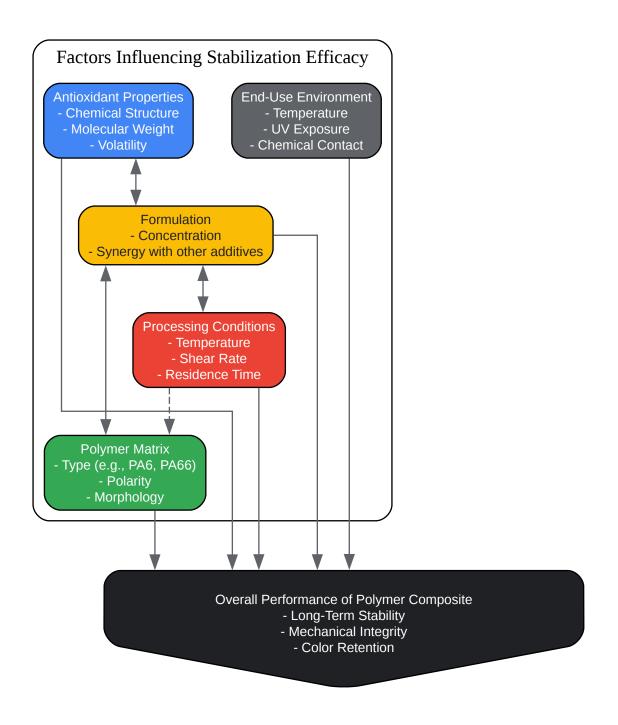
Procedure:

- Place a small, thin sample (5-10 mg) of the polymer composite into an open DSC pan.
- Heat the sample to a constant isothermal temperature (e.g., 200°C for polyolefins, may need adjustment for polyamides) under a nitrogen atmosphere at a heating rate of 20°C/min.
- Once the isothermal temperature is reached and stabilized, switch the purge gas from nitrogen to oxygen.
- The OIT is the time from the introduction of oxygen until the onset of the exothermic oxidation peak.



Logical Relationships in Polymer Stabilization

The effectiveness of **Antioxidant 1098** is dependent on several interconnected factors, from its intrinsic chemical properties to the processing conditions and the end-use environment of the polymer composite.



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Caption: Interrelated factors affecting the performance of **Antioxidant 1098**.



Conclusion

Antioxidant 1098 is a highly effective stabilizer for a variety of polymer systems, particularly polyamides. Its unique combination of high thermal stability, low volatility, and excellent compatibility makes it a robust solution for demanding applications. By following the detailed formulation and testing protocols outlined in these application notes, researchers and developers can effectively incorporate Antioxidant 1098 to enhance the long-term performance and durability of their polymer composites.

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